

Titanium Tetrafluoride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Titanium tetrafluoride*

CAS No.: *51142-88-2*

Cat. No.: *B15548766*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the fundamental properties, synthesis, and applications of **titanium tetrafluoride** (TiF₄). Designed for professionals in research and development, this document consolidates critical data, outlines detailed experimental protocols, and visualizes key processes to facilitate a deeper understanding and application of this versatile inorganic compound.

Core Properties of Titanium Tetrafluoride

Titanium tetrafluoride is a white, hygroscopic solid that is a versatile reagent in various chemical transformations. Unlike other titanium tetrahalides, it possesses a polymeric structure in the solid state. Its strong Lewis acidic character makes it a valuable catalyst in organic synthesis.

Physical and Chemical Properties

The fundamental physical and chemical properties of **titanium tetrafluoride** are summarized in the table below for easy reference.

Property	Value
Chemical Formula	TiF ₄
Molar Mass	123.86 g/mol
Appearance	White crystalline powder or chunks
Density	2.798 g/cm ³ at 25 °C
Melting Point	>400 °C
Sublimation Point	284 °C
Solubility	Insoluble in water, reacts with water. Soluble in ethanol and pyridine.
Hygroscopicity	Highly hygroscopic
Crystal Structure	Polymeric, with octahedral titanium centers

Thermodynamic Data

The thermodynamic properties of **titanium tetrafluoride** are crucial for understanding its stability and reactivity in various processes.

Thermodynamic Property	Value (at 298.15 K)
Standard Enthalpy of Formation (solid)	-1649.3 kJ/mol
Standard Gibbs Free Energy of Formation (solid)	-1559.2 kJ/mol
Standard Molar Entropy (solid)	133.97 J/(mol·K)
Molar Heat Capacity (solid)	114.27 J/(mol·K)

Synthesis and Purification

Titanium tetrafluoride can be synthesized through several methods, with the choice of method often depending on the desired purity and scale of production.

Experimental Protocol: Synthesis from Titanium Tetrachloride and Hydrogen Fluoride

This is the most common laboratory-scale synthesis of **titanium tetrafluoride**.

Materials:

- Titanium tetrachloride (TiCl_4)
- Anhydrous hydrogen fluoride (HF)
- Platinum or copper reaction vessel
- Heating mantle
- Condenser
- Inert gas supply (e.g., nitrogen or argon)

Procedure:

- Set up the reaction apparatus in a well-ventilated fume hood, ensuring all glassware is dry. The reaction vessel should be made of a material resistant to hydrogen fluoride, such as platinum or copper.
- Charge the reaction vessel with titanium tetrachloride.
- Cool the vessel in an ice bath.
- Slowly and cautiously, bubble anhydrous hydrogen fluoride gas through the cooled titanium tetrachloride. Alternatively, carefully add condensed anhydrous HF dropwise. This reaction is exothermic. The stoichiometric equation is: $\text{TiCl}_4 + 4\text{HF} \rightarrow \text{TiF}_4 + 4\text{HCl}$.
- After the addition of HF is complete, allow the reaction mixture to slowly warm to room temperature and then stand for several hours to ensure complete reaction.
- Slowly heat the mixture to 200 °C to distill off the hydrogen chloride byproduct and any excess HF.

- The crude **titanium tetrafluoride** remains as a solid residue.

Experimental Protocol: Purification by Sublimation

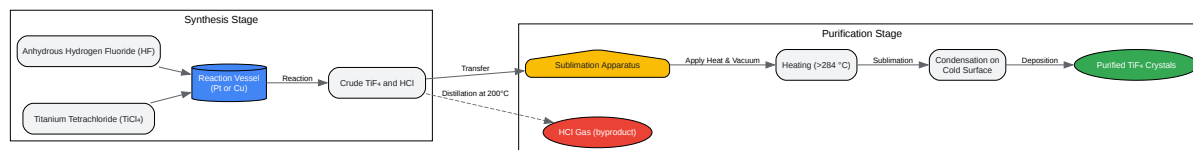
Purification of the synthesized **titanium tetrafluoride** is typically achieved via sublimation.

Materials:

- Crude **titanium tetrafluoride**
- Sublimation apparatus (glass or quartz)
- Vacuum pump
- Heating source (e.g., tube furnace, heating mantle)
- Cold finger or condenser

Procedure:

- Place the crude **titanium tetrafluoride** into the sublimation apparatus.
- Assemble the apparatus, ensuring a good seal on all joints.
- Evacuate the apparatus using a vacuum pump.
- Cool the cold finger or condenser with a coolant (e.g., cold water or a dry ice/acetone slurry).
- Gently heat the bottom of the apparatus containing the crude TiF_4 to a temperature above its sublimation point (284 °C).
- The **titanium tetrafluoride** will sublime and then deposit as purified crystals on the cold surface.
- Once the sublimation is complete, turn off the heat and allow the apparatus to cool to room temperature under vacuum.
- Carefully bring the apparatus back to atmospheric pressure with an inert gas before collecting the purified **titanium tetrafluoride** crystals.



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Synthesis and Purification Workflow for **Titanium Tetrafluoride**.

Applications in Research and Development

Titanium tetrafluoride's unique properties make it a valuable tool in various research and development sectors, including its emerging role in drug development through its application in organic synthesis.

Lewis Acid Catalysis in Organic Synthesis

As a strong Lewis acid, TiF₄ is an effective catalyst for a variety of organic reactions that are fundamental to the synthesis of complex molecules, including active pharmaceutical ingredients (APIs).

The Mukaiyama aldol reaction is a carbon-carbon bond-forming reaction that is widely used in the synthesis of polyketide natural products and other complex molecular architectures.

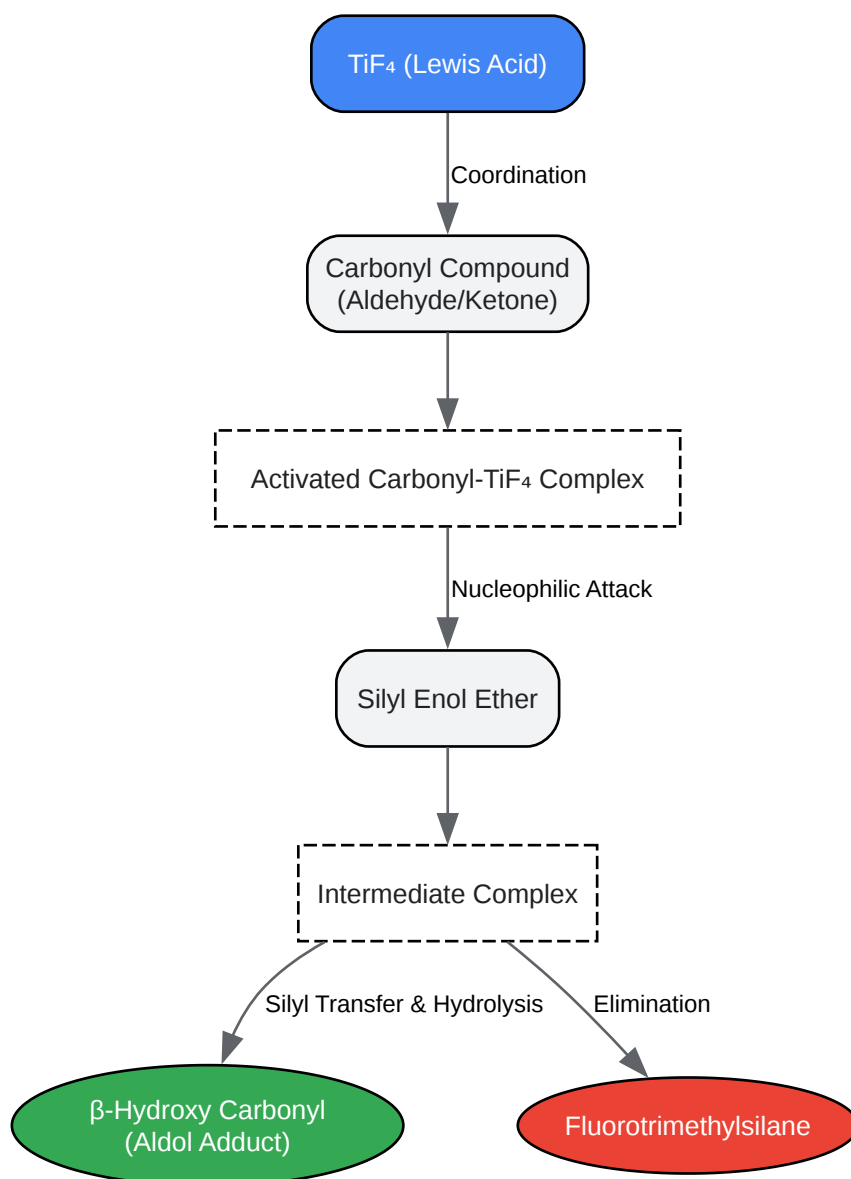
Materials:

- Aldehyde or ketone
- Silyl enol ether
- **Titanium tetrafluoride** (catalytic amount, e.g., 10 mol%)

- Anhydrous, aprotic solvent (e.g., dichloromethane, toluene)
- Inert atmosphere (nitrogen or argon)
- Standard laboratory glassware for anhydrous reactions

Procedure:

- Under an inert atmosphere, dissolve the aldehyde or ketone in the anhydrous solvent in a flame-dried flask.
- Add **titanium tetrafluoride** to the solution and stir for a few minutes at the desired temperature (often room temperature or below).
- Slowly add the silyl enol ether to the reaction mixture.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC-MS).
- Upon completion, quench the reaction by adding a suitable reagent, such as a saturated aqueous solution of sodium bicarbonate.
- Perform an aqueous workup to extract the product into an organic solvent.
- Dry the organic layer, remove the solvent under reduced pressure, and purify the product by column chromatography.



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Catalytic Cycle of a TiF_4 -Promoted Mukaiyama Aldol Reaction.

Titanium tetrafluoride has been shown to be an effective promoter for glycosylation reactions, which are crucial for the synthesis of oligosaccharides and glycoconjugates, many of which have significant biological and pharmaceutical activity. It can activate glycosyl fluorides for reaction with glycosyl acceptors.

Applications in Dentistry

Titanium tetrafluoride has been extensively studied for its applications in conservative dentistry. When applied to dental enamel, it forms an acid-resistant, glaze-like layer that can help prevent caries and reduce dentinal hypersensitivity. Studies have shown that TiF_4 can lead to a higher uptake and penetration of fluoride into the enamel compared to other fluoride compounds.

Safety and Handling

Titanium tetrafluoride is a hazardous chemical and must be handled with appropriate safety precautions.

- **Handling:** Handle in a well-ventilated area, preferably in a fume hood. Avoid contact with skin, eyes, and clothing. Avoid breathing dust. It is highly hygroscopic and reacts with water; therefore, it should be handled under anhydrous conditions.
- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves (e.g., neoprene), safety goggles or a face shield, and a lab coat.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place away from moisture and incompatible substances such as strong acids and oxidizing agents.
- **First Aid:** In case of contact with skin or eyes, flush immediately with copious amounts of water for at least 15 minutes and seek medical attention. If inhaled, move to fresh air. If ingested, do not induce vomiting and seek immediate medical attention.

This technical guide provides a foundational understanding of **titanium tetrafluoride**. For specific applications, further research and optimization of the described protocols may be necessary. Always consult the relevant Safety Data Sheet (SDS) before handling this compound.

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